

# 6-Bromo-2-chloronicotinaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 6-Bromo-2-chloronicotinaldehyde

Cat. No.: B581292

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **6-Bromo-2-chloronicotinaldehyde** (CAS No. 1125410-08-3). The information is intended to support safe laboratory practices for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

**6-Bromo-2-chloronicotinaldehyde** is a substituted pyridine derivative. Its chemical structure and key physical properties are summarized below.

| Property            | Value                                   |
|---------------------|---|
| Chemical Name       | 6-Bromo-2-chloronicotinaldehyde         |
| CAS Number          | 1125410-08-3[1]                         |
| Molecular Formula   | C <sub>6</sub> H <sub>3</sub> BrClNO[1] |
| Molecular Weight    | 220.45 g/mol [1]                        |
| Appearance          | Solid                                   |
| Storage Temperature | 2-8°C, under an inert atmosphere[1][2]  |
| Boiling Point       | 310°C at 760 mmHg[3]                    |

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Bromo-2-chloronicotinaldehyde** is classified as a hazardous substance.<sup>[1]</sup> The primary hazards are associated with skin and eye contact.

### GHS Classification

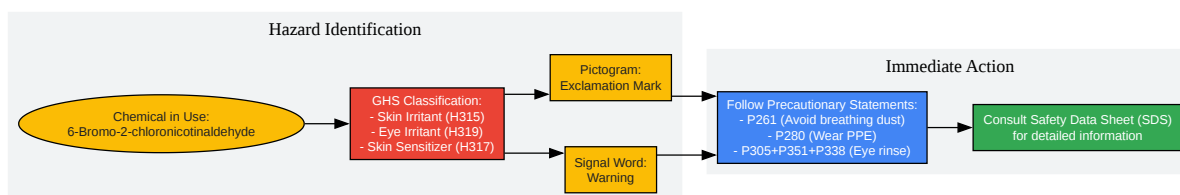
| Hazard Class                     | Category  | Hazard Statement   |
|----------------------------------|-----------|--|
| Skin Irritation                  | 2         | H315: Causes skin irritation                             |
| Eye Irritation                   | 2A        | H319: Causes serious eye irritation <sup>[1]</sup>       |
| Skin Sensitization               | 1, 1A, 1B | H317: May cause an allergic skin reaction <sup>[1]</sup> |
| Acute Toxicity, Oral (Potential) | 3         | H301: Toxic if swallowed <sup>[2]</sup>                  |

Note: The acute oral toxicity classification is based on some sources and should be considered a potential hazard.

### GHS Label Elements

|                          |  |
|--------------------------|--|
| Pictogram                |  |
| Signal Word              | Warning  |
| Hazard Statements        | H315: Causes skin irritation<br>H319: Causes serious eye irritation<br>H317: May cause an allergic skin reaction   |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray<br>P280: Wear protective gloves/protective clothing/eye protection/face protection <sup>[1]</sup><br>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing |

The logical flow for hazard identification and initial response can be visualized as follows:



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Figure 1. Hazard Identification and Initial Response Workflow.

## Toxicological and Ecotoxicological Information

There is a significant lack of quantitative toxicological and ecotoxicological data for **6-Bromo-2-chloronicotinaldehyde** in publicly available literature and safety data sheets.

| Endpoint                         | Result               |
|----------------------------------|----------------------|
| Acute Oral Toxicity (LD50)       | No data available    |
| Acute Dermal Toxicity (LD50)     | No data available    |
| Acute Inhalation Toxicity (LC50) | No data available    |
| Ecotoxicity                      | No data available[4] |

Due to the absence of specific data, this compound should be handled as a substance with unknown toxicological properties, and exposure should be minimized.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

## Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

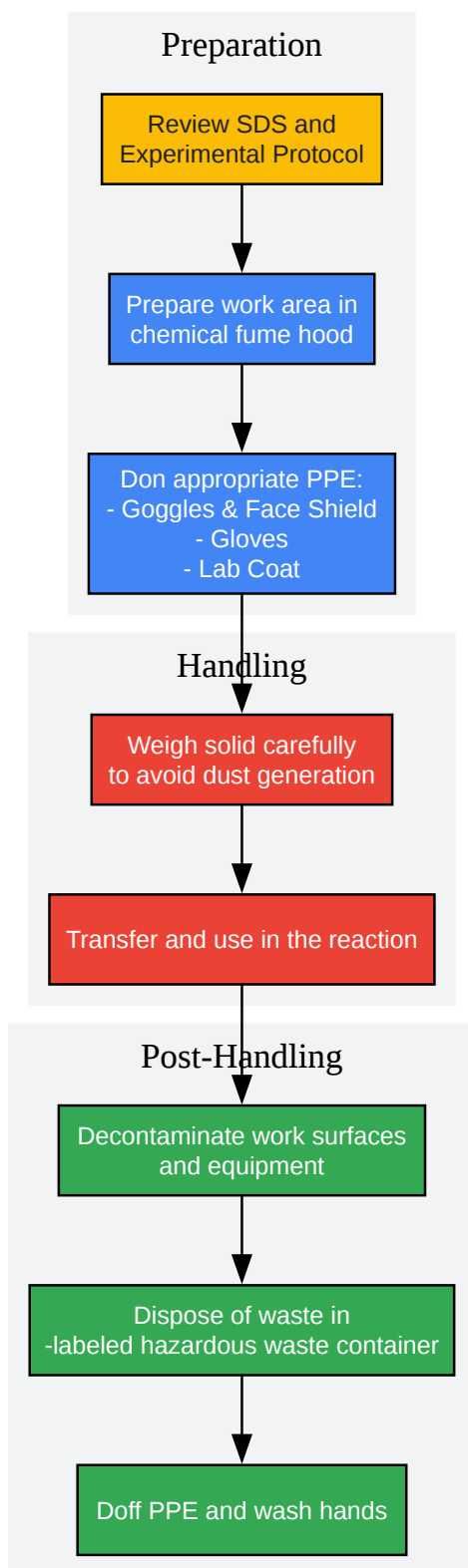
## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are mandatory.[\[1\]](#)
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH-approved particulate respirator should be used.[\[1\]](#)

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Recommended storage is at 2-8°C under an inert atmosphere (e.g., nitrogen or argon).[\[1\]](#)[\[2\]](#)

The workflow for safe handling of this compound can be summarized in the following diagram:



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Figure 2. Safe Handling Workflow for **6-Bromo-2-chloronicotinaldehyde**.

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

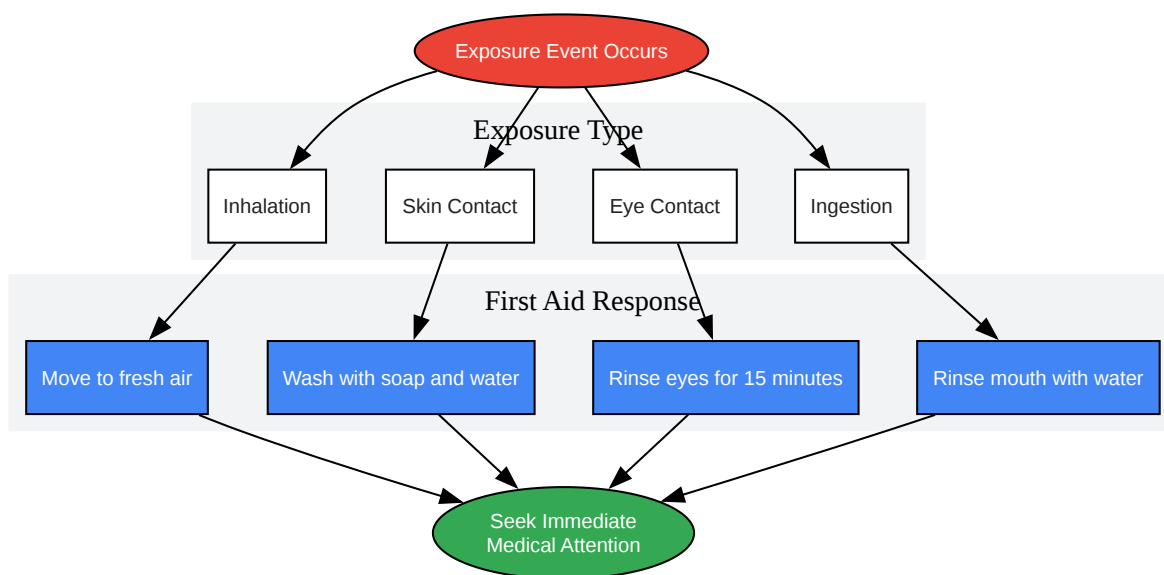
| Exposure Route | First-Aid Measures   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[1]</a>                              |
| Skin Contact   | Wash off with soap and plenty of water. Consult a physician. <a href="#">[1]</a>   |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a>   |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. <a href="#">[1]</a> |

## Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate the area.
- Wear appropriate personal protective equipment (PPE), including respiratory protection.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)
- Contain the spill.
- Clean up the spill using an inert absorbent material.
- Collect the waste in a sealed, labeled container for hazardous waste disposal.[\[1\]](#)
- Do not allow the material to enter drains.[\[1\]](#)

The logical relationship for emergency response is depicted below:



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Figure 3. Logical Flow for Emergency First-Aid Response.

## Experimental Protocol: General Procedure for Handling a Hazardous Solid

The following is a general experimental protocol for the safe handling of a hazardous solid chemical like **6-Bromo-2-chloronicotinaldehyde**. This should be adapted to the specific requirements of your experiment.

### Pre-Experiment Preparation

- Risk Assessment: Conduct a thorough risk assessment for the entire experimental procedure.
- Information Review: Review the Safety Data Sheet (SDS) for **6-Bromo-2-chloronicotinaldehyde** and all other reagents being used.
- Work Area Setup:

- Ensure the chemical fume hood is certified and functioning correctly.
- Designate a specific area within the fume hood for handling the solid.
- Cover the work surface with absorbent, disposable bench paper.
- Have appropriate waste containers clearly labeled and within reach inside the fume hood.
- Ensure an emergency spill kit is readily available.
- Personal Protective Equipment (PPE): Don a lab coat, chemical safety goggles, a face shield, and appropriate chemical-resistant gloves.

## Weighing and Transfer

- Weighing:
  - If possible, use a balance inside a ventilated enclosure or fume hood.
  - Use a tared weigh boat or glassine paper.
  - Handle the container of **6-Bromo-2-chloronicotinaldehyde** with care to avoid generating dust.
  - Slowly and carefully transfer the desired amount of the solid to the weigh boat using a clean spatula.
  - Clean the spatula thoroughly after use.
- Transfer to Reaction Vessel:
  - Carefully add the weighed solid to the reaction vessel. A powder funnel may be used to prevent spillage.
  - If any solid is spilled, clean it up immediately following the accidental release procedures.

## Post-Handling and Cleanup

- Decontamination:



- Wipe down the work surface, balance, and any equipment used with an appropriate solvent and then soap and water.
- Dispose of the bench paper and any contaminated cleaning materials in the designated solid hazardous waste container.
- Waste Disposal:
  - Dispose of any excess **6-Bromo-2-chloronicotinaldehyde** and contaminated materials in a clearly labeled hazardous waste container.
- PPE Removal:
  - Remove gloves using the proper technique to avoid skin contact.
  - Remove lab coat and store it appropriately.
  - Wash hands thoroughly with soap and water.

This guide is intended as a starting point for the safe handling of **6-Bromo-2-chloronicotinaldehyde**. Always consult the most up-to-date Safety Data Sheet from your supplier and adhere to your institution's specific safety protocols.

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